

Application Notes and Protocols for Pharmacokinetic Studies of Jak3-IN-13

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Compound of Interest

Compound Name: *Jak3-IN-13*

Cat. No.: *B15611228*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the pharmacokinetic properties of **Jak3-IN-13**, a potent and selective Janus kinase 3 (JAK3) inhibitor. Detailed protocols for key in vitro and in vivo experiments are included to guide researchers in their drug discovery and development efforts.

Introduction

Jak3-IN-13 (also known as compound 12n) is a selective, orally active inhibitor of JAK3 kinase. [1] The Janus kinase (JAK) family of enzymes plays a crucial role in signal transduction pathways that are vital for immune cell function. Dysregulation of these pathways is implicated in various autoimmune diseases and cancers. Selective inhibition of JAK3 is a promising therapeutic strategy, and understanding the pharmacokinetic profile of inhibitors like **Jak3-IN-13** is essential for their preclinical and clinical development.

Data Presentation

The pharmacokinetic profile of **Jak3-IN-13** has been evaluated in male Sprague-Dawley rats. The key parameters are summarized in the table below.

Parameter	Intravenous (5 mg/kg)	Oral (15 mg/kg)
T _{1/2} (h)	0.91	0.98
C _{max} (ng/mL)	911.33	238.28
AUC(0-∞) (h·ng/mL)	536.99	-
Oral Bioavailability (%)	-	20.66

Data sourced from MedchemExpress product information for **Jak3-IN-13**.[\[1\]](#)

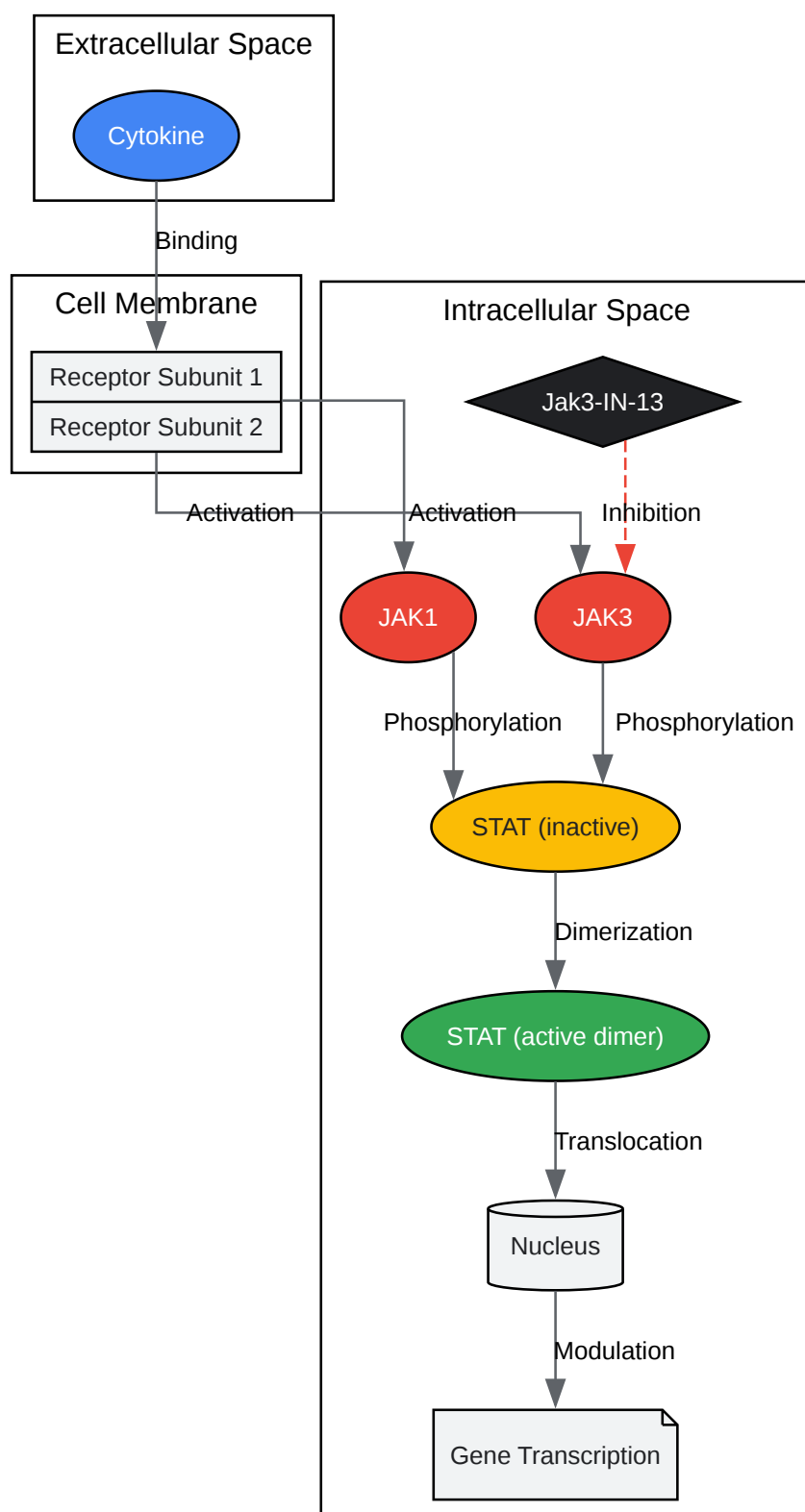
In Vitro Kinase Inhibitory Activity:

Kinase	IC ₅₀ (nM)
JNK1	4728
JNK2	2039
JNK3	8
Tyk2	365

Data sourced from MedchemExpress product information for **Jak3-IN-13**.[\[1\]](#)

Visualizations

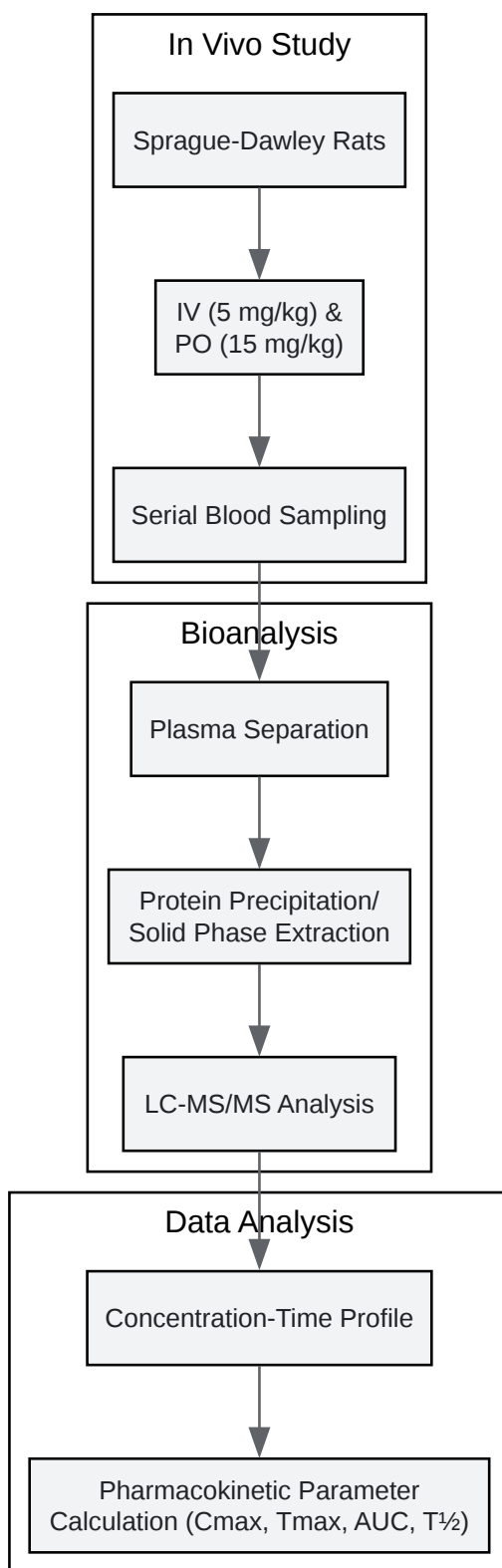
Signaling Pathway



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Caption: JAK3 Signaling Pathway and Inhibition by **Jak3-IN-13**.

Experimental Workflow



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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Pharmacokinetic Studies of Jak3-IN-13]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611228#pharmacokinetic-studies-of-jak3-in-13\]](https://www.benchchem.com/product/b15611228#pharmacokinetic-studies-of-jak3-in-13)

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